

Ethyl 2-cyanopropanoate chemical structure and IUPAC name

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Compound of Interest

Compound Name: Ethyl 2-cyanopropanoate

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An In-depth Technical Guide to Ethyl 2-Cyanopropanoate

This guide provides a comprehensive overview of **ethyl 2-cyanopropanoate**, including its chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Structure and IUPAC Name

Ethyl 2-cyanopropanoate is an organic compound classified as an alpha-substituted cyanoacetate ester and an ethyl ester.^{[1][2]} Its chemical structure consists of a propanoate backbone with a cyano group attached to the second carbon atom and an ethyl ester functional group.

The standard IUPAC name for this compound is **ethyl 2-cyanopropanoate**.^{[1][3]} It is also commonly referred to by synonyms such as ethyl 2-cyanopropionate and 2-cyanopropionic acid ethyl ester.^{[1][2][4]}

Physicochemical Properties

The key quantitative data for **ethyl 2-cyanopropanoate** are summarized in the table below, providing a quick reference for its physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₆ H ₉ NO ₂	[1][4]
Molecular Weight	127.14 g/mol	[1][4]
CAS Number	1572-99-2	[1][4]
Appearance	Colorless to light yellow liquid	[2][5]
Boiling Point	96 °C	[2]
Density	1.01 g/cm ³	[2]
Refractive Index	1.4130-1.4150	[2]
InChI	InChI=1S/C6H9NO2/c1-3-9-6(8)5(2)4-7/h5H,3H2,1-2H3	[1][4]
SMILES	CCOC(=O)C(C)C#N	[1]

Experimental Protocol: Synthesis of Ethyl 2-Cyanopropanoate

The following is a detailed methodology for the synthesis of **ethyl 2-cyanopropanoate** from ethyl cyanoacetate and iodomethane.[6]

Materials:

- Ethyl cyanoacetate
- Sodium hydride (60% in paraffin)
- Iodomethane
- Dry Tetrahydrofuran (THF)
- Water
- Diethyl ether

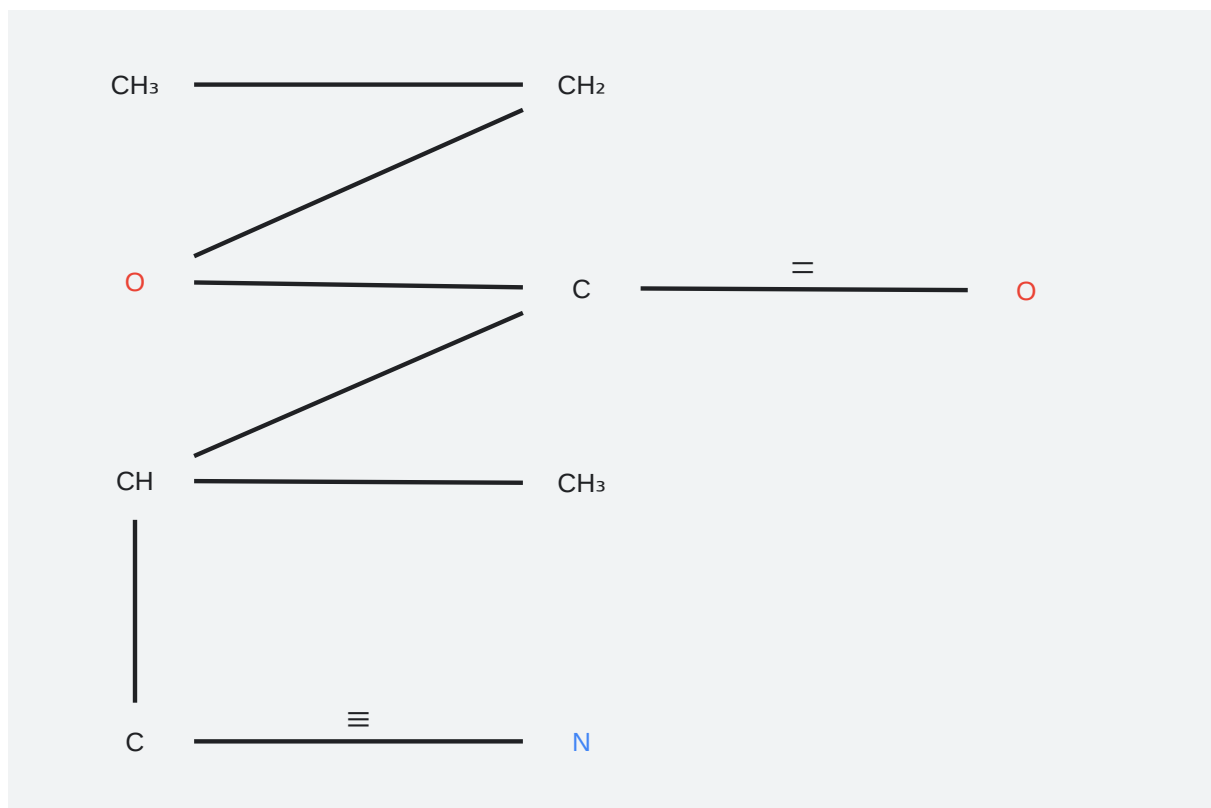
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- Suspend sodium hydride (58 mg, 1.46 mmol, 0.33 equiv, 60% in paraffin) in dry THF (1.46 mL) in a reaction flask under a nitrogen atmosphere and cool to 0 °C.[6]
- Add a solution of ethyl cyanoacetate (500 mg, 4.42 mmol, 1.0 equiv) in THF (0.737 mL) to the suspension using a syringe.[6]
- Stir the mixture at 0 °C for 15 minutes.[6]
- Add iodomethane (90.8 μL , 207 mg, 1.46 mmol, 0.33 equiv) to the reaction mixture and continue stirring for 3 hours.[6]
- Quench the reaction by adding water (10 mL).[6]
- Add diethyl ether (10 mL) and separate the organic layer.[6]
- Wash the organic layer with brine (3 x 25 mL).[6]
- Dry the organic layer over anhydrous Na_2SO_4 and remove the solvent under reduced pressure.[6]
- Purify the resulting product using silica column chromatography with a solvent mixture of 5% ethyl acetate in hexane to yield the desired **ethyl 2-cyanopropanoate** as a colorless liquid.
[6]

Chemical Structure Visualization

The following diagram illustrates the chemical structure of **ethyl 2-cyanopropionate**.



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Caption: Chemical structure of **ethyl 2-cyanopropionate**.

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